

A Technical Guide to the Discovery and Isolation of Novel Peonidin Glycosides

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Compound of Interest

Compound Name: Peonidin 3-Glucoside

Cat. No.: B1679552

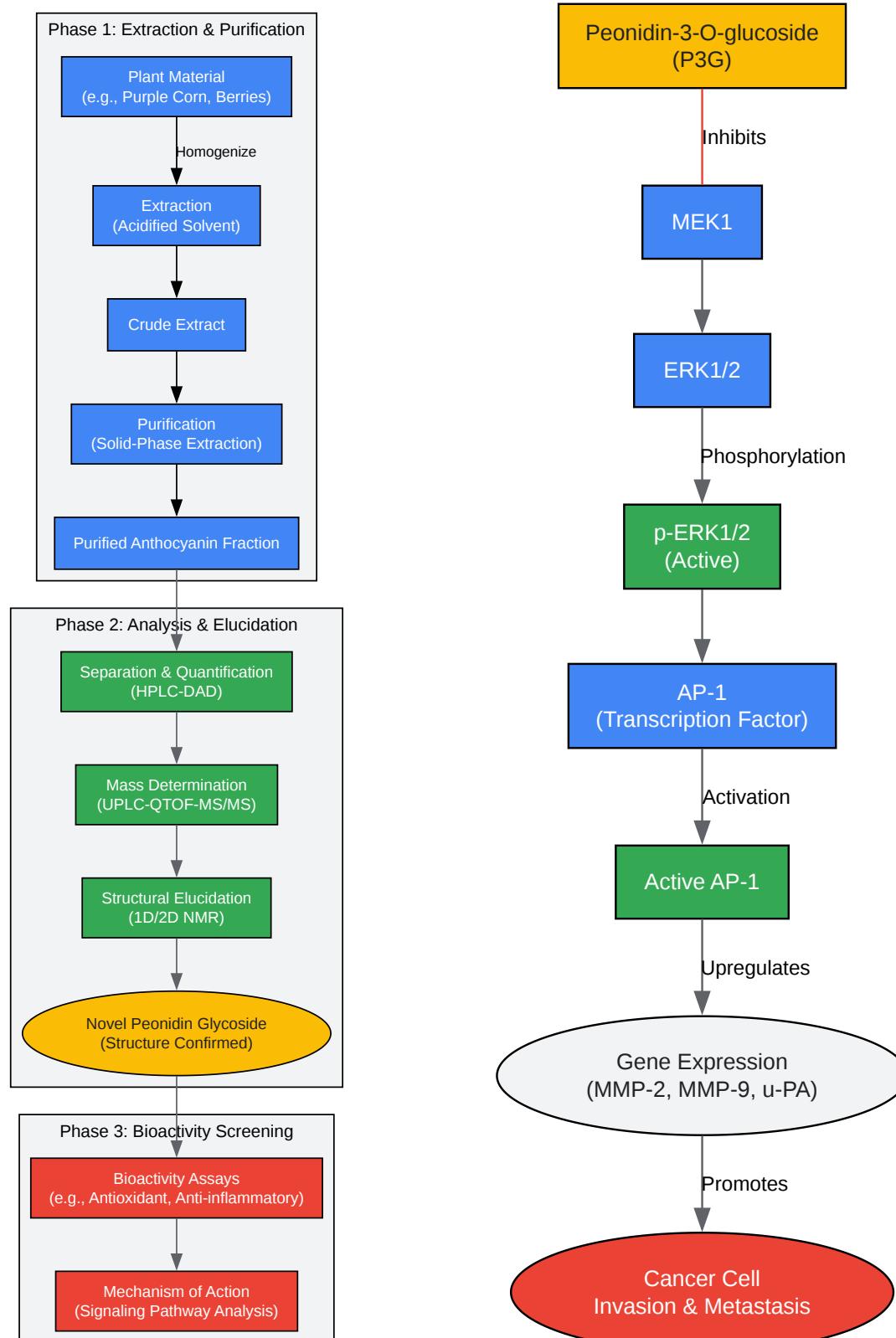
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Introduction

Peonidin is a major O-methylated anthocyanidin, a class of water-soluble flavonoids that impart red, purple, and blue pigmentation to many plants.^{[1][2]} Its glycosidic forms, where one or more sugar molecules are attached to the peonidin aglycone, are the most prevalent in nature.^{[3][4]} These Peonidin glycosides are of significant scientific interest due to their potential therapeutic properties, including antioxidant, anti-inflammatory, anti-cancer, and bone health-promoting activities.^{[1][3][5]} The vast structural diversity, stemming from different sugar types, attachment positions, and acylation patterns, influences their stability and biological function.^[5] This guide provides an in-depth overview of the methodologies for discovering, isolating, and characterizing novel peonidin glycosides for researchers, scientists, and drug development professionals.

Experimental Workflow for Isolation and Identification

The discovery of novel peonidin glycosides follows a systematic workflow, beginning with extraction from a biological matrix and culminating in structural elucidation and bioactivity assessment.



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References

- 1. benchchem.com [benchchem.com]
- 2. Anthocyanin - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. taylorandfrancis.com [taylorandfrancis.com]
- 5. benchchem.com [benchchem.com]
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